

# physical and chemical properties of 2-Nitrodiphenylamine

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## Compound of Interest

Compound Name: 2-Nitrodiphenylamine

Cat. No.: B016788

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## An In-depth Technical Guide to 2-Nitrodiphenylamine

### Introduction

**2-Nitrodiphenylamine** (2-NDPA), with the chemical formula  $C_{12}H_{10}N_2O_2$ , is a nitrated aromatic amine derivative of diphenylamine.<sup>[1][2]</sup> It is an organic compound typically appearing as an orange-red to red-brown crystalline solid, often in the form of flakes or powder.<sup>[1][3][4]</sup> This technical guide provides a comprehensive overview of the physical and chemical properties, experimental protocols, and key applications of **2-Nitrodiphenylamine**, intended for researchers, scientists, and professionals in drug development and chemical industries.

Identified by its CAS Number 119-75-5, 2-NDPA is primarily recognized for its critical role as a stabilizer in explosives and propellants, particularly those containing nitric acid esters like nitrocellulose or nitroglycerin.<sup>[1][2][5]</sup> It effectively extends the shelf-life and ensures the safety of these materials by neutralizing decomposition products such as nitrogen oxides.<sup>[1][3]</sup> Beyond this primary application, it serves as a vital intermediate in organic synthesis, notably for dyes and pigments, and has applications as a solvent dye.<sup>[2][3][5]</sup>

## Physical and Chemical Properties

**2-Nitrodiphenylamine** is a polar but hydrophobic molecule.<sup>[1]</sup> It is generally stable under normal conditions but may be sensitive to prolonged air exposure and should be stored in a

dark, inert atmosphere.[\[3\]](#)[\[5\]](#)

## Quantitative Physical Data

The fundamental physical properties of **2-Nitrodiphenylamine** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C <sub>12</sub> H <sub>10</sub> N <sub>2</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	214.22 g/mol	<a href="#">[3]</a> <a href="#">[4]</a>
Melting Point	74-76 °C (165-167 °F)	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Boiling Point	346 °C at 760 mmHg	<a href="#">[2]</a> <a href="#">[3]</a>
Density	1.36 g/cm <sup>3</sup>	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Vapor Density	10.7 (vs. air)	<a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Vapor Pressure	4.83 x 10 <sup>-6</sup> mmHg at 25°C	<a href="#">[9]</a> <a href="#">[10]</a>
pKa	-3.39 ± 0.20 (Predicted)	<a href="#">[5]</a> <a href="#">[9]</a>
Refractive Index	1.6660 (Estimate)	<a href="#">[5]</a> <a href="#">[8]</a>

## Solubility

**2-Nitrodiphenylamine** is characterized by its low solubility in water but shows slight solubility in several organic solvents.[\[3\]](#)[\[4\]](#)[\[5\]](#)

Solvent	Solubility	Source(s)
Water	Negligible / Insoluble (< 1 mg/mL at 22°C)	<a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[9]</a>
Chloroform	Slightly soluble	<a href="#">[3]</a> <a href="#">[5]</a>
DMSO	Slightly soluble	<a href="#">[3]</a> <a href="#">[5]</a>
Methanol	Slightly soluble	<a href="#">[3]</a> <a href="#">[5]</a>
Acetone	Soluble	<a href="#">[4]</a> <a href="#">[11]</a>
Ethanol	Slightly soluble	<a href="#">[12]</a>

## Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **2-Nitrodiphenylamine**.

Technique	Data Highlights	Source(s)
<sup>1</sup> H NMR	90 MHz in CDCl <sub>3</sub>	<a href="#">[10]</a>
<sup>13</sup> C NMR	in CDCl <sub>3</sub>	<a href="#">[10]</a>
Mass Spec (GC-MS)	Major peaks at m/z 167, 214, 169, 136	<a href="#">[4]</a>
IR Spectroscopy	KBr disc, CCl <sub>4</sub> solution, nujol mull available	<a href="#">[10]</a>
UV-Vis Spectroscopy	Data available	<a href="#">[4]</a> <a href="#">[10]</a>

## Experimental Protocols

Detailed methodologies for the synthesis, purification, and analysis of **2-Nitrodiphenylamine** are essential for its practical application in research and industry.

## Synthesis Protocol: Ullmann-Goldberg Type Reaction

One common method for synthesizing **2-Nitrodiphenylamine** involves a copper-catalyzed N-arylation reaction. The following protocol is adapted from established procedures.[\[5\]](#)[\[13\]](#)

Reactants:

- 2-Nitrophenylboronic acid (1 mmol)
- Aniline (1.2 mmol)
- Potassium fluoride (KF, 2 mmol)
- Copper-immobilized catalyst (Cu-IS-AMBA-MNPs, 0.025 mmol)
- Dimethyl sulfoxide (DMSO, 4 mL)

Procedure:

- Combine 2-nitrophenylboronic acid, aniline, potassium fluoride, and the copper catalyst in a reaction vessel containing DMSO.
- Heat the mixture to 130°C under a nitrogen atmosphere with vigorous stirring for 2 hours.
- After the reaction is complete, cool the mixture and separate the magnetic copper catalyst using an external magnet.
- Wash the recovered catalyst with dry dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>) for reuse.
- Evaporate the solvent from the reaction mixture using a rotary evaporator.
- To the residue, add ethyl acetate and water for extraction.
- Separate the organic layer and dry it over anhydrous magnesium sulfate (MgSO<sub>4</sub>).
- Evaporate the solvent under reduced pressure to yield the crude product.

## Purification Protocol

The crude **2-Nitrodiphenylamine** obtained from synthesis can be purified to achieve high purity (>98%).[\[13\]](#)[\[14\]](#)

#### Methods:

- Column Chromatography: Purify the crude product using column chromatography with a mobile phase of ethyl acetate/n-hexane.[13]
- Recrystallization: Dissolve the crude or column-purified product in a minimal amount of hot 80% ethanol. Allow the solution to cool slowly to form crystals, which are then filtered and dried.[14]

## Analytical Protocol: High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for determining the purity of **2-Nitrodiphenylamine** and its concentration in various matrices, such as propellants.[15][16][17]

#### Methodology:

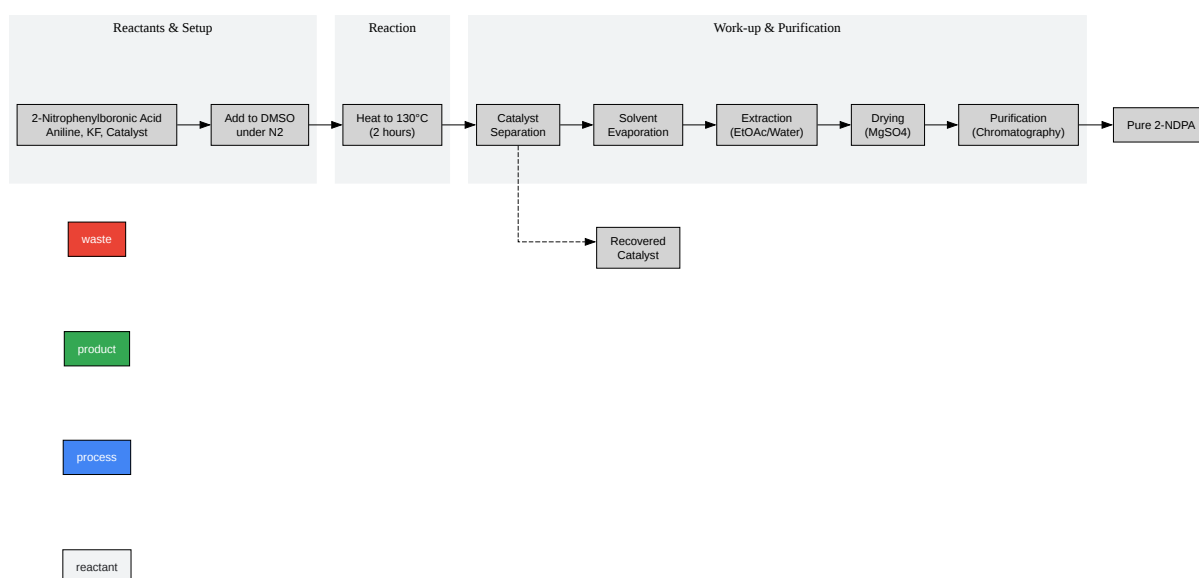
- Column: Reverse-phase (RP) C18 column (e.g., Newcrom R1).[15]
- Mobile Phase: A mixture of acetonitrile and water, often with an acid modifier like phosphoric acid or formic acid for Mass Spectrometry compatibility.[15]
- Detection: UV detector, as **2-Nitrodiphenylamine** has strong UV absorbance.
- Sample Preparation: Accurately weigh the sample and dissolve it in a suitable solvent (e.g., acetonitrile). Filter the solution through a 0.45 µm filter before injection.
- Analysis: Inject the sample into the HPLC system. The retention time and peak area are used to identify and quantify **2-Nitrodiphenylamine** by comparing it against a certified reference standard.

## Chemical Reactivity and Visualization

The primary industrial function of **2-Nitrodiphenylamine** is as a stabilizer for nitrocellulose-based propellants.[5] This involves a chemical reaction pathway where it scavenges nitrogen oxides (NOx), which are produced during the slow decomposition of the propellant. This action prevents autocatalytic decomposition, thereby extending the propellant's shelf life.[1][3]

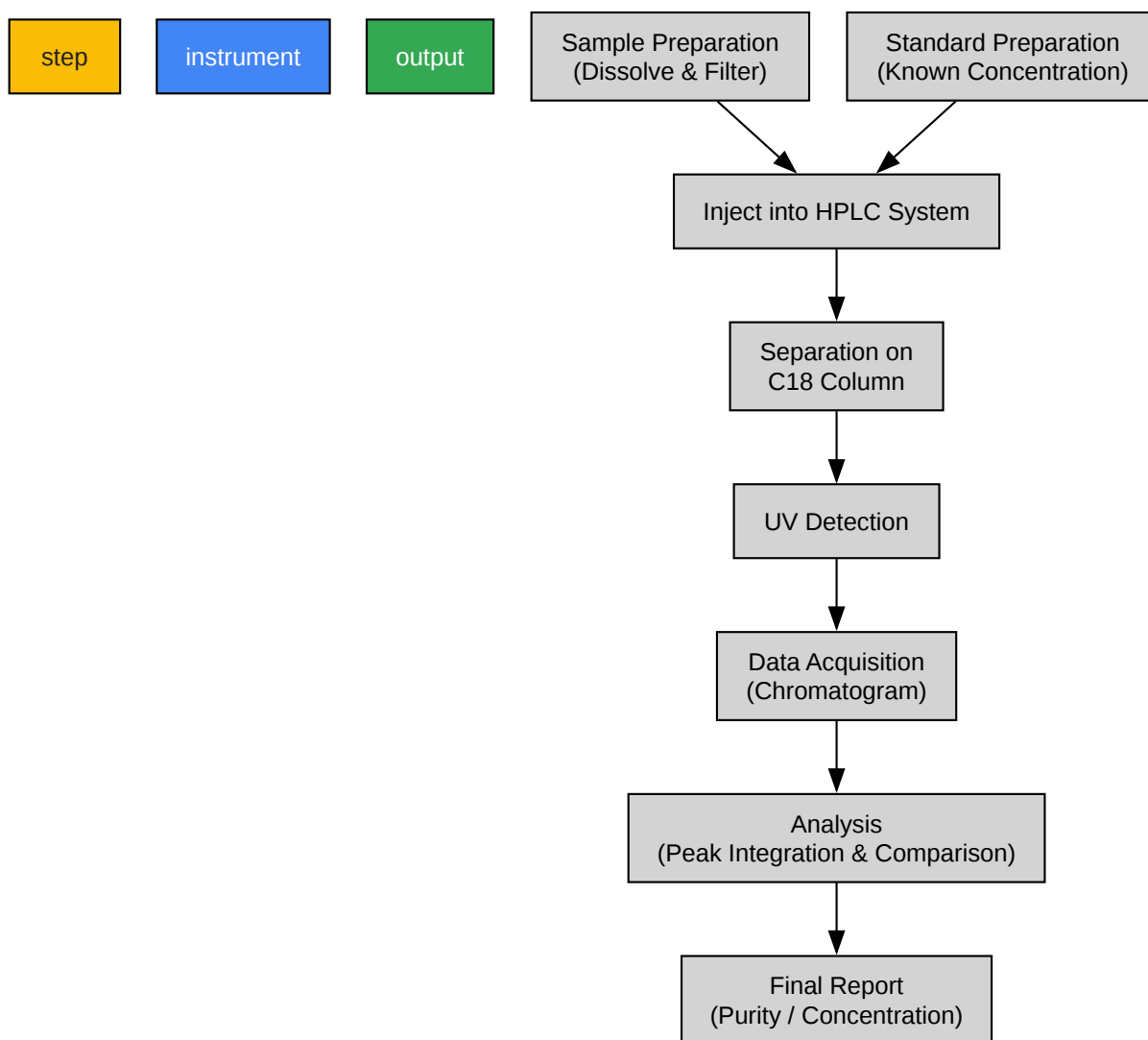
The stabilization process begins with the reaction of 2-NDPA with NO<sub>x</sub>, leading to the formation of N-nitroso-**2-nitrodiphenylamine** (NO-2NDPA).[18][19] This intermediate can then undergo further reactions, including oxidation and rearrangement, to form more stable C-dinitro compounds like 2,2'- and 2,4'-dinitrodiphenylamine.[18][19]

Below are Graphviz diagrams illustrating key workflows and the chemical stabilization pathway.



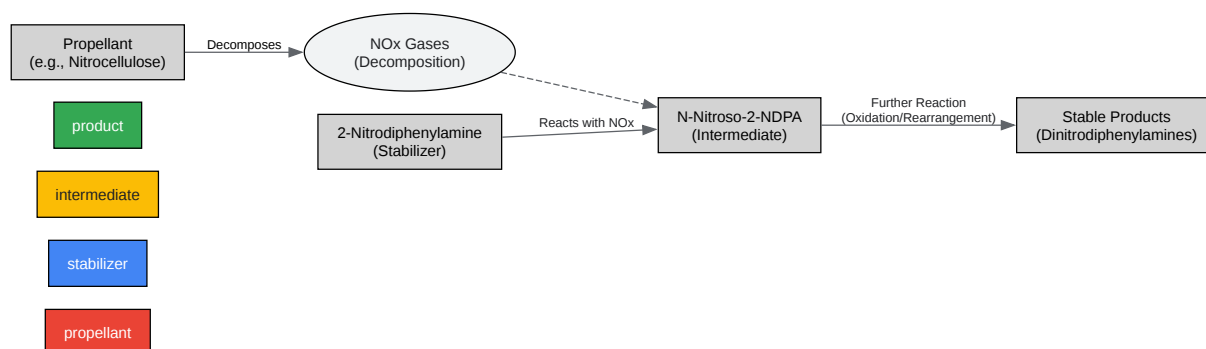
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Diagram 1: General workflow for the synthesis of **2-Nitrodiphenylamine**.



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Diagram 2: Analytical workflow for **2-Nitrodiphenylamine** using HPLC.



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Diagram 3: Chemical pathway of propellant stabilization by **2-Nitrodiphenylamine**.

## Safety and Handling

**2-Nitrodiphenylamine** is classified as an irritant, causing skin, eye, and respiratory tract irritation.[4][7] Exposure may also lead to methemoglobinemia, a condition where hemoglobin's ability to carry oxygen is reduced.[4][5][11]

### Handling Precautions:

- Use in a well-ventilated area.[7][20]
- Wear appropriate personal protective equipment (PPE), including chemical safety goggles, gloves, and respiratory protection.[7]
- Avoid generating dust.[7][21]
- Wash hands thoroughly after handling.[7]
- Store in a tightly closed container in a cool, dry place away from incompatible substances like strong oxidizers, acids, and bases.[4][5][7]

### Spill and First Aid:



- In case of a spill, remove ignition sources, dampen the solid material with a solvent like acetone, and transfer it to a suitable disposal container.[4][11]
- For eye contact, flush immediately with plenty of water for at least 15 minutes.[7]
- For skin contact, flush with plenty of water while removing contaminated clothing.[7]
- If inhaled, move to fresh air.[7]
- Seek medical attention in all cases of significant exposure.[7]

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